

Application Notes and Protocols for the Regioselective Addition to 1-Octyne

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Compound of Interest

Compound Name: 1-Octyne

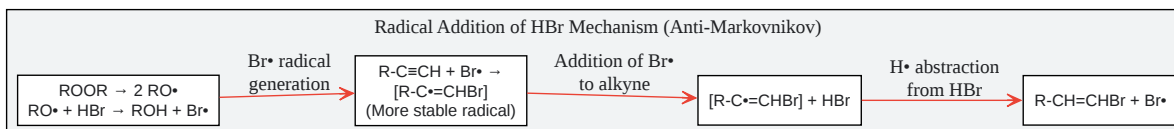
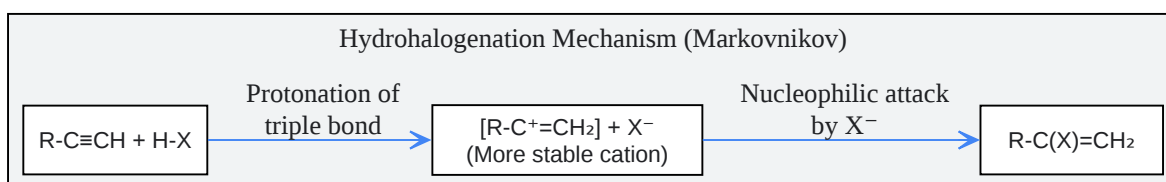
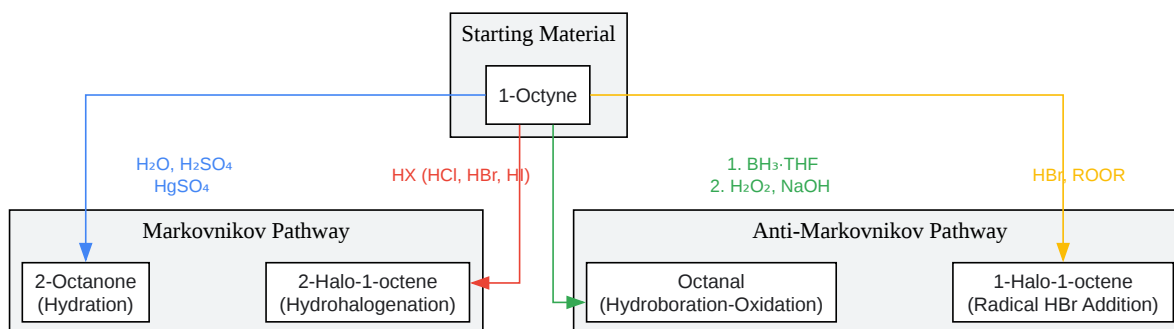
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These application notes provide detailed methodologies and protocols for key regioselective addition reactions to the terminal alkyne, **1-octyne**. The protocols are intended for researchers, scientists, and professionals in drug development who require precise control over chemical transformations.

Overview of Regioselective Additions to 1-Octyne

The triple bond of a terminal alkyne like **1-octyne** offers a rich platform for chemical functionalization. Regioselectivity, the preference for bond formation at one position over another, is a critical consideration in synthesis.^{[1][2][3]} For **1-octyne**, additions can typically occur in two ways, yielding either the Markovnikov or anti-Markovnikov product. The choice of reagents and reaction conditions dictates the outcome, allowing for the selective synthesis of a desired constitutional isomer.^{[1][4][5]}



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